

Essential Safety and Operational Guidance for Handling 3-Bromo-5-methylaniline

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Compound of Interest

Compound Name: 3-Bromo-5-methylaniline

Cat. No.: B1274160

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This document provides critical safety and logistical information for the proper handling and disposal of **3-Bromo-5-methylaniline** (CAS No. 74586-53-1). The following procedures are based on available safety data and are intended to establish a robust framework for safe laboratory operations. Adherence to these guidelines is essential to minimize risk and ensure a safe working environment.

Hazard Identification and Quantitative Data

3-Bromo-5-methylaniline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]} While specific quantitative toxicity data such as LD50 and LC50 values for **3-Bromo-5-methylaniline** are not readily available in the searched literature, the GHS hazard classifications indicate a significant risk upon exposure. Similarly, specific Permissible Exposure Limits (PELs) have not been established for this compound. In the absence of specific data, stringent control measures applicable to toxic aromatic amines should be implemented.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₈ BrN
Molecular Weight	186.05 g/mol [1]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid [3]
Boiling Point	253 °C [4]
Density	1.461 g/mL at 25 °C [4]
Flash Point	>110 °C [4]
Water Solubility	Slightly soluble [5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is paramount when handling **3-Bromo-5-methylaniline**. The following table summarizes the recommended personal protective equipment.

Table 2: Personal Protective Equipment (PPE) Requirements

Protection Type	Recommended Equipment	Standards and Specifications
Eye and Face	Safety glasses with side-shields or tightly fitting safety goggles. A face shield should be used when there is a splash hazard.	NIOSH (US) or EN 166 (EU) approved.[6]
Skin	Chemical-resistant gloves (consult manufacturer's compatibility data). A full-length lab coat, long pants, and closed-toe shoes are mandatory.	For aromatic amines, Butyl or PVC gloves are often recommended for good protection.[7] Nitrile gloves may offer short-term splash protection but have poor resistance to aromatic amines and should be changed immediately upon contact.[1] [6] Gloves must be inspected prior to use and satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[6]
Respiratory	A NIOSH-approved respirator is necessary when engineering controls are inadequate, during spills, or for nuisance exposures. For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[8][9]	To be used in accordance with OSHA's respiratory protection standard 29 CFR 1910.134.

Detailed Experimental Protocol for Safe Handling

The following step-by-step protocol outlines the safe handling of **3-Bromo-5-methylaniline** from receipt to disposal.

3.1. Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (lab coat, gloves, and safety glasses) during unpacking.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.[\[10\]](#)
- Keep the container tightly closed.[\[4\]](#)
- The storage area should be clearly labeled with the appropriate hazard warnings.

3.2. Weighing and Aliquoting

- All weighing and aliquoting procedures must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Before handling, ensure that a safety shower and eyewash station are readily accessible.[\[10\]](#)
- Wear the full recommended PPE, including a lab coat, chemical-resistant gloves, and safety goggles.
- Use a disposable weighing boat or paper to avoid contamination of the balance.
- Handle the compound gently to prevent the generation of dust or aerosols.
- After weighing, carefully seal the primary container and clean any spills on the balance and surrounding surfaces with a suitable solvent and absorbent material.
- Dispose of all contaminated materials (weighing boat, gloves, etc.) as hazardous waste.

3.3. Use in a Reaction

- Set up the reaction apparatus within a chemical fume hood.

- When adding the compound to the reaction vessel, do so carefully to avoid splashing or creating dust.
- Maintain the reaction under negative pressure if possible to prevent the release of vapors.
- Continuously monitor the reaction for any signs of unexpected events.
- Upon completion of the reaction, quench and work up the reaction mixture within the fume hood.

3.4. Decontamination and Cleaning

- Decontaminate all glassware and equipment that has come into contact with **3-Bromo-5-methylaniline**.
- Wash contaminated glassware with an appropriate solvent, followed by soap and water.
- Wipe down the surfaces of the fume hood and any other contaminated areas.
- All cleaning materials, including solvent rinses and wipes, must be collected and disposed of as hazardous waste.

Disposal Plan

All waste containing **3-Bromo-5-methylaniline** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste, including gloves, absorbent pads, and weighing papers, in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste, including reaction residues and solvent rinses, in a compatible, labeled, and sealed hazardous waste container.
- Disposal: Arrange for the disposal of all hazardous waste through a licensed and certified hazardous waste disposal company.^[4] Do not dispose of this chemical down the drain or in the regular trash.^[11]

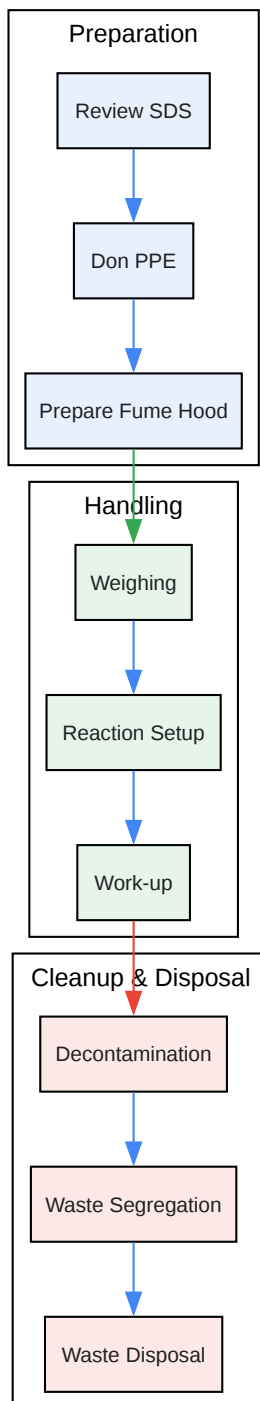
Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[11] Remove contaminated clothing and seek medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[11] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[10]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]
- Spills: Evacuate the area. Wearing full PPE, including respiratory protection, contain the spill using an inert absorbent material.[4] Collect the absorbed material into a sealed container for hazardous waste disposal. Ventilate the area thoroughly.

Visual Workflow and Safety Diagrams

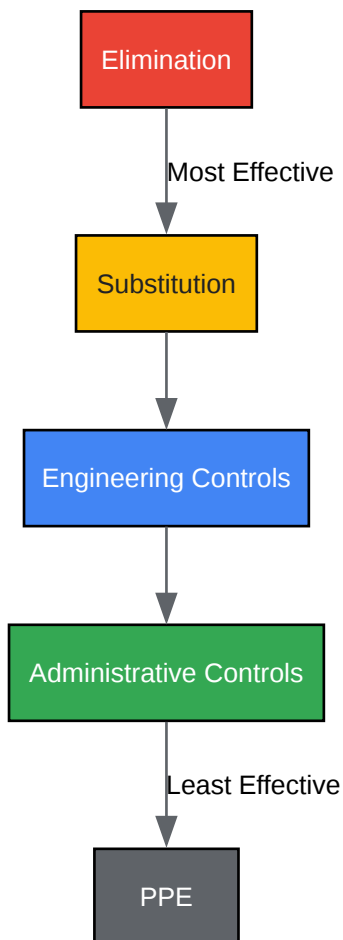
The following diagrams illustrate the key workflows and safety hierarchies for handling **3-Bromo-5-methylaniline**.

Safe Handling Workflow for 3-Bromo-5-methylaniline

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Caption: A logical workflow for the safe handling of **3-Bromo-5-methylaniline**.

Hierarchy of Controls for Chemical Exposure



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Caption: The hierarchy of controls for managing chemical exposure risks.

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